

Decoding the Spironolactone-D3 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: *Spironolactone-D3*

Cat. No.: *B1165244*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive explanation of the data and methodologies presented in a typical Certificate of Analysis (CoA) for **Spironolactone-D3**. Understanding the components of a CoA is critical for ensuring the quality, identity, and purity of this isotopically labeled internal standard, which is essential for accurate bioanalytical and pharmacokinetic studies.

Quantitative Data Summary

The quantitative data from a **Spironolactone-D3** Certificate of Analysis is summarized below. These values are crucial for assessing the suitability of the material for its intended research application.

Parameter	Specification	Typical Value	Significance
Chemical Identity			
Chemical Name	(7 α ,17 α)-7-(acetylthio-d3)-17-hydroxy-3-oxo-pregn-4-ene-21-carboxylic acid- γ -lactone	Conforms to Structure	Confirms the correct chemical entity.
CAS Number	Not always available for deuterated analogs	N/A	Unique identifier for the chemical substance.
Molecular Formula	C ₂₄ H ₂₉ D ₃ O ₄ S	C ₂₄ H ₂₉ D ₃ O ₄ S[1]	Defines the elemental composition of the molecule.
Molecular Weight	419.59 g/mol	419.59[1]	The mass of one mole of the substance.
Physical Properties			
Appearance	White to off-white solid	White to off-white solid[1]	A basic physical description of the material.
Purity and Composition			
Purity (by HPLC)	≥98%	99.82%[1]	Indicates the percentage of the desired compound in the material.
Isotopic Enrichment	≥98%	99%[1]	The percentage of molecules containing the deuterium label.
Confirmation of Structure			

¹ H NMR Spectrum	Consistent with structure	Consistent with structure[1]	Confirms the molecular structure and the position of non-deuterated protons.
Mass Spectrum (MS)	Consistent with structure	Consistent with structure[1]	Confirms the molecular weight and fragmentation pattern.

Experimental Protocols

The following sections detail the methodologies for the key analytical techniques cited in a **Spironolactone-D3** CoA.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a cornerstone technique for determining the purity of **Spironolactone-D3**. A typical method involves a reversed-phase column to separate the analyte from any impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[1]
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer, pH 4) and an organic solvent (e.g., acetonitrile) in a 1:1 ratio.[1]
- Flow Rate: 1.5 mL/min.[1]
- Detection: UV detection at 240 nm.[1]
- Temperature: 40°C.[1]

- **Sample Preparation:** A stock solution of **Spirolactone-D3** is prepared by dissolving a precisely weighed amount in the mobile phase. This solution is then diluted to a suitable concentration for analysis.
- **Analysis:** The sample is injected into the HPLC system, and the resulting chromatogram is analyzed. The purity is calculated by dividing the peak area of **Spirolactone-D3** by the total area of all peaks.

Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is employed to confirm the molecular weight of **Spirolactone-D3**, providing definitive evidence of its identity.

Methodology:

- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Source:** Electrospray Ionization (ESI) in positive mode is commonly used.
- **Analysis Mode:** Full scan mode to determine the molecular weight. The instrument detects the mass-to-charge ratio (m/z) of the ions. For **Spirolactone-D3**, a prominent ion corresponding to the protonated molecule $[M+H]^+$ or a sodium adduct $[M+Na]^+$ is expected.
- **Sample Preparation:** The sample is typically dissolved in a suitable solvent such as methanol or acetonitrile and infused directly into the mass spectrometer or injected into an LC-MS system.
- **Data Interpretation:** The resulting mass spectrum is examined for a peak corresponding to the theoretical molecular weight of **Spirolactone-D3** (419.59 g/mol). The presence of this peak confirms the identity of the compound.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

^1H NMR spectroscopy is a powerful technique used to confirm the chemical structure of **Spirolactone-D3**. It provides information about the chemical environment of the hydrogen

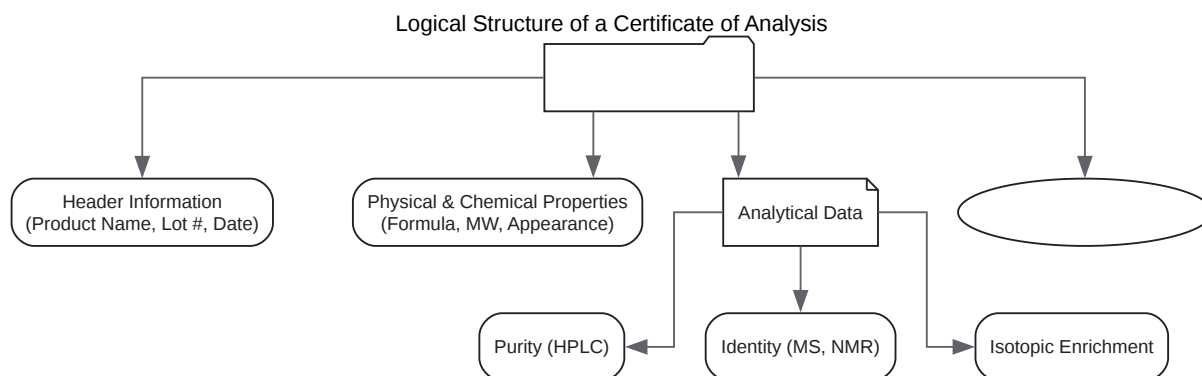
atoms in the molecule.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz).
- Solvent: A deuterated solvent, such as deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6), is used to dissolve the sample.
- Sample Preparation: A small amount of the **Spironolactone-D3** sample is dissolved in the deuterated solvent in an NMR tube.
- Data Acquisition: The ^1H NMR spectrum is acquired.
- Data Analysis: The chemical shifts, integration, and multiplicity of the peaks in the spectrum are analyzed and compared to the expected spectrum for Spironolactone. The absence of a signal from the acetyl group protons confirms the successful deuteration at this position. The CoA statement "Consistent with structure" indicates that the observed spectrum matches the reference structure.^[1]

Visualizations

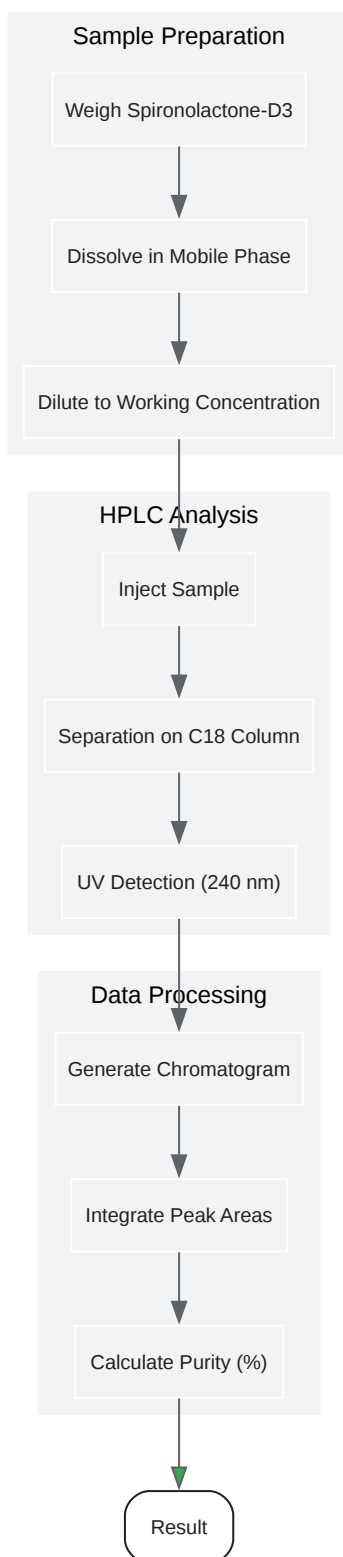
The following diagrams illustrate the logical flow of a Certificate of Analysis and the typical workflows for the analytical techniques described.



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Caption: Logical Structure of a Certificate of Analysis.

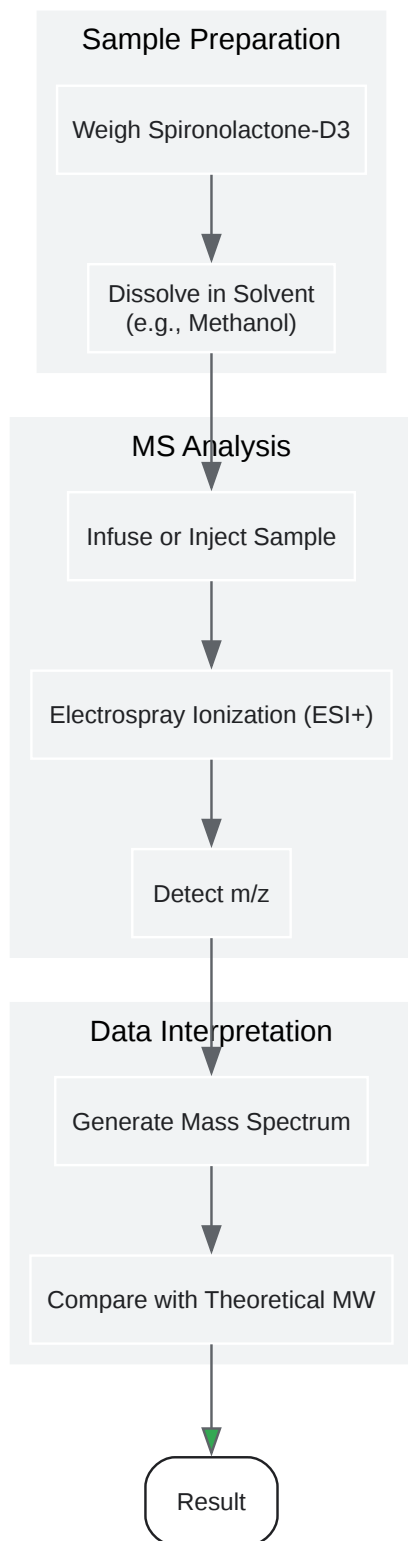
HPLC Purity Analysis Workflow



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Caption: HPLC Purity Analysis Workflow.

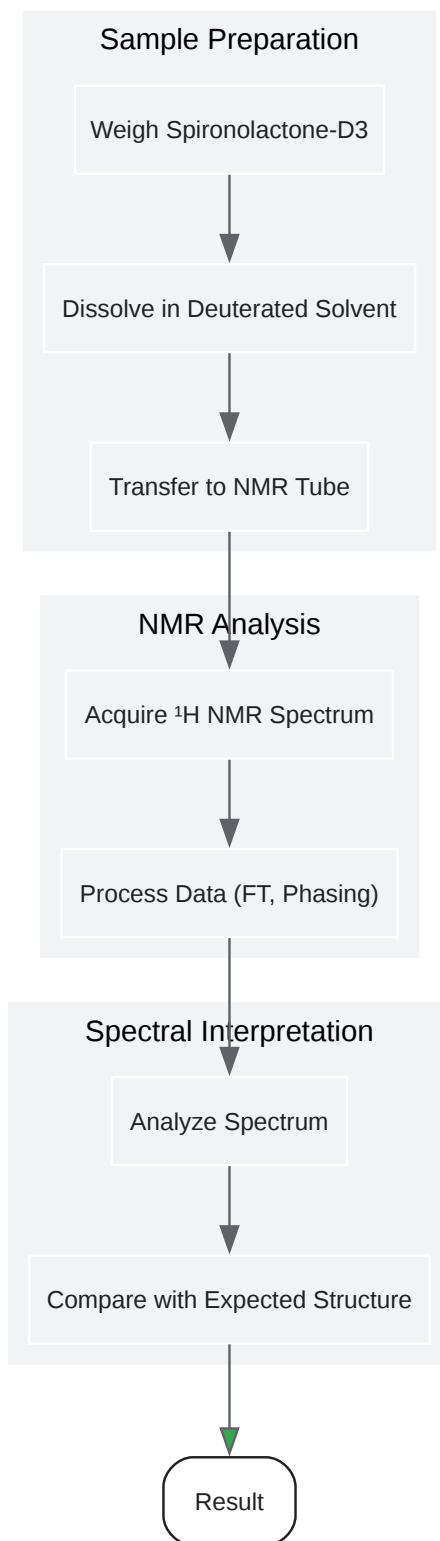
Mass Spectrometry Identity Workflow



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Caption: Mass Spectrometry Identity Workflow.

NMR Structural Confirmation Workflow



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Caption: NMR Structural Confirmation Workflow.

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References

- 1. [jocpr.com](https://www.jocpr.com) [[jocpr.com](https://www.jocpr.com)]
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